

Application Notes and Protocols for Measuring PI3KC2α Inhibition by MIPS-21335

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Compound of Interest		
Compound Name:	MIPS-21335	
Cat. No.:	B12386504	Get Quote

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Introduction

Phosphoinositide 3-kinase $C2\alpha$ (PI3KC2 α) is a critical enzyme in cellular signaling, playing a key role in processes such as vesicle trafficking, cell migration, and thrombosis. Its dysregulation has been implicated in various diseases, making it an attractive target for therapeutic intervention. MIPS-21335 has emerged as a potent and selective inhibitor of PI3KC2 α , demonstrating significant antithrombotic effects.[1][2] This document provides detailed application notes and experimental protocols for measuring the inhibitory activity of MIPS-21335 against PI3KC2 α , catering to the needs of researchers in academic and industrial settings.

MIPS-21335 Inhibitor Profile

MIPS-21335 is a small molecule inhibitor with high affinity for PI3KC2 α . Its inhibitory profile against various kinases highlights its selectivity, a crucial attribute for a therapeutic candidate.



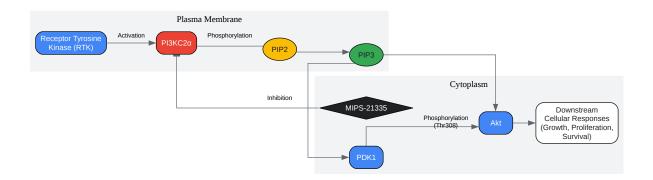
Target Kinase	IC50 (nM)
ΡΙ3ΚC2α	7
РІЗКС2β	43
p110α	140
p110β	386
p110δ	742

Caption: Table 1: Inhibitory potency (IC50) of **MIPS-21335** against PI3KC2α and other related PI3K isoforms. Data compiled from publicly available sources.[1][2]

PI3K/Akt Signaling Pathway

PI3KC2α is part of the larger phosphoinositide 3-kinase (PI3K) signaling pathway, which is crucial for regulating cell growth, proliferation, survival, and metabolism.[3] Upon activation by various upstream signals, PI3Ks phosphorylate phosphatidylinositol 4,5-bisphosphate (PIP2) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream effectors, most notably the serine/threonine kinase Akt (also known as Protein Kinase B). Activated Akt then phosphorylates a multitude of substrates, leading to the regulation of diverse cellular processes.





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Caption: PI3K/Akt signaling pathway with the inhibitory action of MIPS-21335 on PI3KC2α.

Experimental Protocols

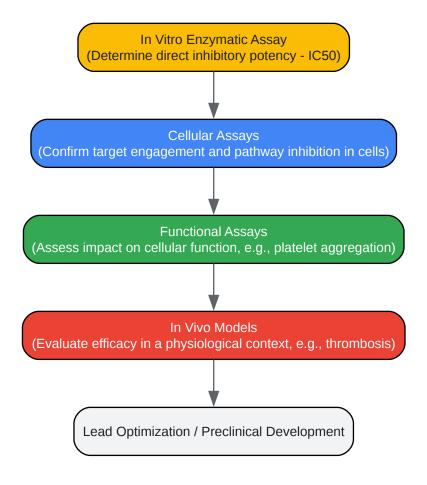
This section details the protocols for various assays to measure the inhibition of PI3KC2 α by MIPS-21335, from in vitro enzymatic assays to cellular and in vivo functional assays.

In Vitro PI3KC2α Enzymatic Activity Assay (ADP-Glo™ Kinase Assay)

This assay quantifies the enzymatic activity of PI3KC2α by measuring the amount of ADP produced during the kinase reaction. The ADP-Glo[™] assay is a luminescent assay that provides a sensitive and high-throughput method for measuring kinase activity.

Experimental Workflow:





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References

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